Molecular weight and formula of C16H15ClO2 benzophenone derivatives

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Compound of Interest

Compound Name:	*4-Chloro-3',5'-dimethyl-4'-methoxybenzophenone*
CAS No.:	*61259-84-5*
Cat. No.:	*B1597084*

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Executive Summary

The molecular formula $C_{16}H_{15}ClO_2$ represents a critical chemical space within the benzophenone class, most prominently identified as 4-chloro-4'-isopropoxybenzophenone. This molecule serves as a pivotal intermediate in the synthesis of fibrate-class lipid-lowering agents (e.g., Fenofibrate) and functions as a high-efficiency Type II photoinitiator in polymer chemistry.

This guide deconstructs the physicochemical identity, synthetic logic, and analytical validation of this scaffold. It is designed for medicinal chemists and process engineers requiring a rigorous understanding of the benzophenone pharmacophore's structural manipulation.

Part 1: Molecular Identity & Physicochemical Profile

The precise characterization of $C_{16}H_{15}ClO_2$ requires differentiation between average molecular weight (used for stoichiometry) and monoisotopic mass (used for mass spectrometry identification).

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Quantitative Data Summary

Property	Value	Notes
IUPAC Name	(4-chlorophenyl)(4-(propan-2-yloxy)phenyl)methanone	Common: 4-Chloro-4'-isopropoxybenzophenone
Formula	$C_{16}H_{15}ClO_2$	
Average MW	274.74 g/mol	Weighted average of all isotopes
Monoisotopic Mass	274.076057 Da	Calculated using ^{12}C, ^{1}H, ^{16}O, ^{35}Cl
Exact Mass (M+2)	276.0731 Da	Significant ^{37}Cl isotope peak (~32% abundance)
LogP (Predicted)	4.8 - 5.1	Highly lipophilic due to isopropyl ether
H-Bond Donors	0	Aprotic
H-Bond Acceptors	2	Ketone and Ether oxygen
Rotatable Bonds	4	Isopropyl group and ether linkage

Isotopic Signature (Mass Spec)

The presence of a single Chlorine atom imparts a distinct 3:1 ratio between the molecular ion (

) and the isotope peak (

). In high-resolution MS, identifying this doublet is the primary validation step for the halogenated scaffold.

Part 2: Synthetic Architecture

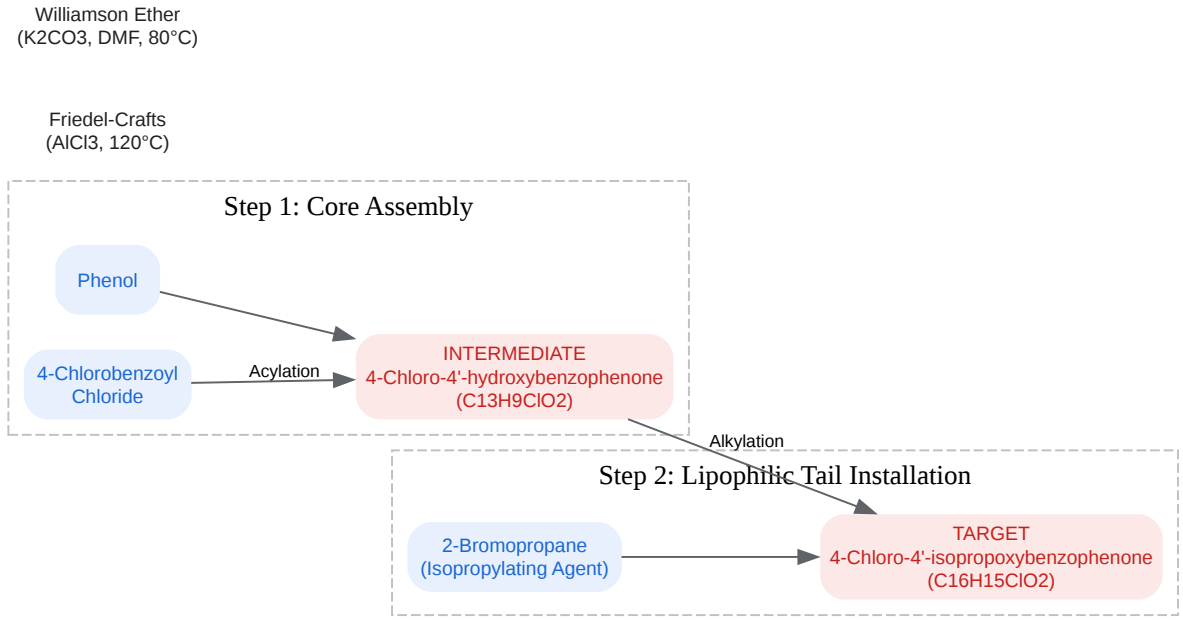
The construction of the $C_{16}H_{15}ClO_2$ scaffold typically follows a convergent synthesis strategy. The most robust industrial route involves the Friedel-Crafts Acylation to form the benzophenone core, followed by Williamson Ether Synthesis to install the isopropyl tail.

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Pathway Logic

- Core Formation: Reaction of 4-chlorobenzoyl chloride with phenol (or anisole followed by demethylation) yields the 4-chloro-4'-hydroxybenzophenone intermediate.
- Functionalization: The phenolic hydroxyl group is alkylated with 2-bromopropane (isopropyl bromide) to achieve the final $C_{16}H_{15}ClO_2$ structure.

Reaction Pathway Diagram



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Caption: Convergent synthesis of $C_{16}H_{15}ClO_2$ via Friedel-Crafts acylation followed by O-alkylation.

Part 3: Analytical Validation (The "Trust" Pillar)

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To ensure scientific integrity, the synthesized compound must be validated using orthogonal analytical techniques.

Nuclear Magnetic Resonance (^{1}H NMR)

The isopropyl group provides a diagnostic splitting pattern that confirms the successful alkylation of the phenolic oxygen.

- Benzophenone Core: Two sets of doublets in the aromatic region (approx. 7.4–7.8 ppm) corresponding to the para-substituted rings.
- Isopropyl Methine (-CH-): A septet at ~4.6 ppm (

  Hz). This shift is deshielded by the adjacent oxygen.
- Isopropyl Methyls (-CH_3): A strong doublet at ~1.3 ppm (

  Hz), integrating to 6 protons.

Infrared Spectroscopy (FT-IR)

- C=O Stretch: A sharp, intense peak at 1650–1660 cm^{-1} (conjugated ketone).
- C-O-C Stretch: Strong bands at 1250 cm^{-1} (aryl alkyl ether).
- Absence of O-H: Disappearance of the broad O-H stretch (3200–3500 cm^{-1}) present in the starting material confirms complete conversion.

Part 4: Pharmacological & Industrial Relevance

Drug Development: The Fibrate Connection

While $C_{16}H_{15}ClO_2$ itself is often an intermediate, it represents the lipophilic pharmacophore of the fibrate class of drugs (PPAR

agonists).

- Mechanism: The benzophenone core mimics the steroid skeleton, while the lipophilic tail (isopropoxy) aids in crossing the lipid bilayer to reach nuclear receptors.

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- Metabolic Stability: The 4-chloro substituent blocks metabolic oxidation at the para position, significantly increasing the half-life of the scaffold compared to unsubstituted benzophenone.

Photo-Pharmacology

In UV-curable formulations, this molecule acts as a Type II photoinitiator. Upon UV irradiation, it undergoes hydrogen abstraction from a co-initiator (amine), generating radicals that initiate polymerization. This property is increasingly utilized in hydrogel synthesis for drug delivery systems.

Part 5: Experimental Protocol

Objective: Synthesis of 4-Chloro-4'-isopropoxybenzophenone from 4-Chloro-4'-hydroxybenzophenone.

Reagents

- 4-Chloro-4'-hydroxybenzophenone (

  eq)
- 2-Bromopropane (

  eq)
- Potassium Carbonate (

  , anhydrous,

  eq)
- DMF (N,N-Dimethylformamide) or Acetonitrile (Solvent)

Methodology

- Setup: Charge a 250 mL round-bottom flask with 4-Chloro-4'-hydroxybenzophenone (10.0 g, 43 mmol) and anhydrous

  (11.9 g, 86 mmol).

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- Solvation: Add DMF (50 mL) and stir at room temperature for 15 minutes to deprotonate the phenol (formation of phenoxide anion). Note: The solution will turn yellow/orange.
- Addition: Add 2-Bromopropane (6.0 mL, 64 mmol) dropwise via syringe.
- Reaction: Heat the mixture to 80°C under a reflux condenser for 6–8 hours. Monitor via TLC (Mobile phase 80:20 Hexane:Ethyl Acetate).
- Workup:
  - Cool to room temperature.[1]
  - Pour the reaction mixture into ice-cold water (200 mL) to precipitate the product.
  - Filter the white solid and wash copiously with water to remove residual DMF and salts.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield white needle-like crystals.

Quality Control (HPLC Method)

- Column: C18 Reverse Phase (

  mm, 5 µm).
- Mobile Phase: Acetonitrile:Water (85:15) isocratic.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Benzophenone

  transition).
- Retention Time: Expect the product to elute late (~8–10 min) due to high lipophilicity.

References

- National Institutes of Health (NIH). (2024). Benzophenone: A ubiquitous scaffold in medicinal chemistry.[2][3][4] PMC database. Retrieved from [Link]

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- Omni Calculator. (2024). Molecular Weight and Molar Mass Calculation Tools.[5][6][7][8] Retrieved from [Link]
- ResearchGate. (2023). Structural features of benzophenone derivatives and structure–activity relationships.[3][9][10][11][12] Retrieved from [Link]

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Sources

- 1. 4-Chloro-4'-hydroxybenzophenone | 104135-57-1 | Benchchem [benchchem.com]
- 2. Benzophenone: a ubiquitous scaffold in medicinal chemistry - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 3. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. omnicalculator.com [omnicalculator.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Molecular Weight Calculator (Molar Mass) [calculator.net]
- 8. bocsci.com [bocsci.com]
- 9. Synthesis and bioactivity investigation of benzophenone and its derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Benzophenones-natural metabolites with great Hopes in drug discovery: structures, occurrence, bioactivities, and biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
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